

# An In-Depth Technical Guide to 3-Phenylhexanoic Acid

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## Compound of Interest

Compound Name: 3-Phenylhexanoic acid

Cat. No.: B15296654

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Disclaimer: As of October 2025, detailed experimental protocols for the synthesis of **3-phenylhexanoic acid** and information regarding its specific biological activities or associated signaling pathways are not readily available in the public domain through standard chemical and biological databases. This guide provides a summary of its known chemical and physical properties based on available data.

## Introduction

**3-Phenylhexanoic acid**, also known as beta-phenylcaproic acid, is a carboxylic acid derivative with a phenyl substituent at the third carbon of a hexanoic acid chain. Its chemical structure and properties make it a compound of interest in organic synthesis and potentially in medicinal chemistry, although its biological role is currently uncharacterized. This technical guide serves as a consolidated source of the available structural and physicochemical data for researchers, scientists, and drug development professionals.

## Molecular Structure and Chemical Properties

The fundamental characteristics of **3-phenylhexanoic acid** are summarized below.

Table 1: Chemical and Physical Properties of **3-Phenylhexanoic Acid**

Property	Value	Source
IUPAC Name	3-phenylhexanoic acid	PubChem[1]
Synonyms	beta-Phenylcaproic acid	PubChem[1]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>	PubChem[1]
Molecular Weight	192.25 g/mol	PubChem[1]
Canonical SMILES	<chem>CCCC(CC(=O)O)C1=CC=CC=C1</chem>	PubChem[1]
InChI Key	FAKRRHVLIIJNGL-UHFFFAOYSA-N	PubChem[1]
CAS Number	5703-52-6	-
Computed XLogP3	3.3	PubChem[1]
Hydrogen Bond Donors	1	PubChem[1]
Hydrogen Bond Acceptors	2	PubChem[1]
Rotatable Bond Count	5	PubChem[1]

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and confirmation of **3-phenylhexanoic acid**. While detailed spectral data with peak assignments are not available in the immediate search results, the existence of this data is documented in various databases.

Table 2: Available Spectroscopic Data for **3-Phenylhexanoic Acid**

Spectrum Type	Database/Source Availability	Notes
$^1\text{H}$ NMR	SpectraBase[1]	Data acquired on a Varian CFT-20 instrument.
$^{13}\text{C}$ NMR	SpectraBase[1]	Sample sourced from Aldrich Chemical Company, Inc.
FTIR	PubChem[1]	Technique: Capillary Cell: Melt (Liquid Phase).
Mass Spectrometry	Not explicitly found for 3-phenylhexanoic acid, but available for isomers like 6-phenylhexanoic acid.	-

## Experimental Protocols

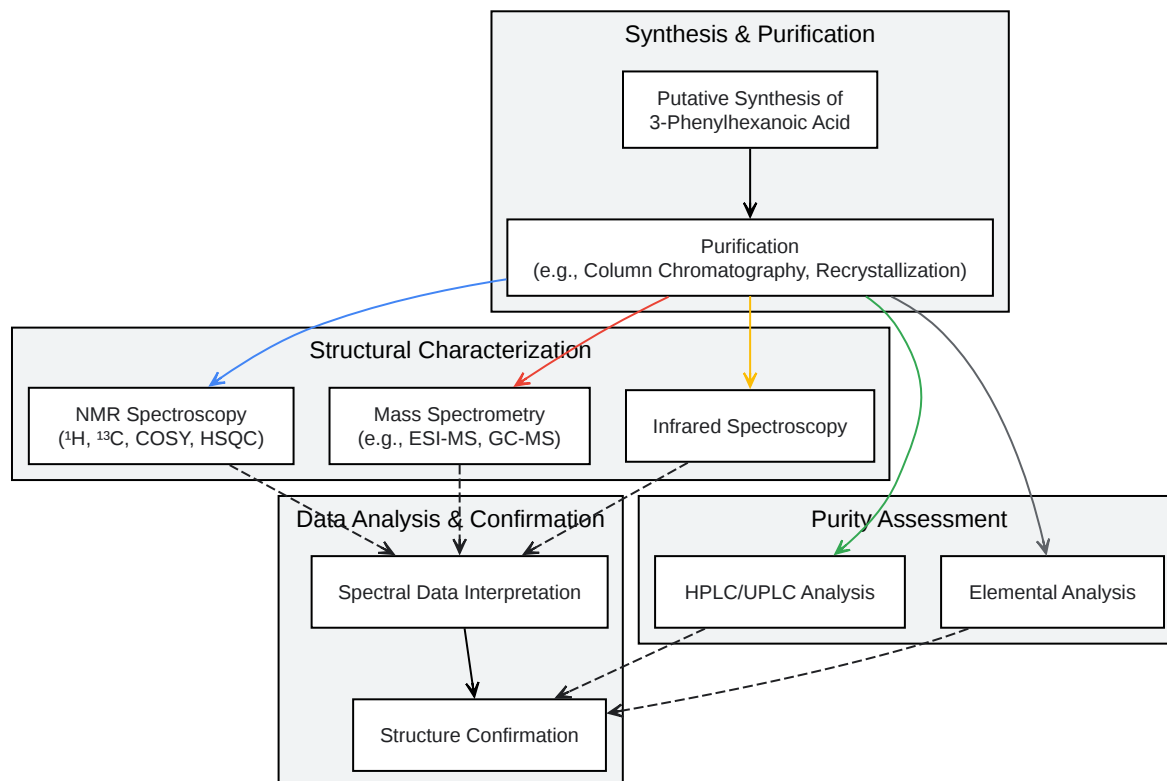
A detailed, peer-reviewed experimental protocol for the synthesis of **3-phenylhexanoic acid** could not be identified in the performed searches. General synthetic routes to similar phenyl-substituted carboxylic acids often involve methods such as malonic ester synthesis or Grignard reactions, but a specific application to **3-phenylhexanoic acid** is not documented in the available results.

## Biological Activity and Signaling Pathways

Currently, there is no available scientific literature detailing the biological activity or the mechanism of action for **3-phenylhexanoic acid**. Consequently, its role in any signaling pathway is unknown. The mandatory visualization of a signaling pathway cannot be provided due to this lack of data.

## Logical Workflow for Compound Analysis

For researchers who may synthesize or acquire **3-phenylhexanoic acid**, a general workflow for its structural confirmation and purity assessment is essential. The following diagram illustrates a typical experimental workflow.



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Caption: General experimental workflow for the analysis of **3-phenylhexanoic acid**.

## Conclusion

**3-Phenylhexanoic acid** is a well-defined chemical entity with established physical and chemical properties. However, there is a notable absence of publicly available information regarding its synthesis, detailed spectroscopic analysis, and biological function. This presents an opportunity for further research to explore the potential applications of this compound in various scientific fields, including drug discovery and materials science. Researchers interested in this molecule should anticipate the need for de novo synthesis and comprehensive characterization.

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## References

- 1. 6-Phenylhexanoic acid synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Phenylhexanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15296654#3-phenylhexanoic-acid-molecular-structure]

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